

A Technical Guide to Yellow Iron Oxide: Chemical Formula, Composition, and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Yellow iron oxide, a synthetically produced inorganic pigment, is a compound of significant interest across various scientific disciplines, including materials science, pharmaceuticals, and industrial chemistry. Its chemical stability, non-toxic nature, and distinct coloration make it a valuable component in a wide range of applications. This technical guide provides an in-depth overview of the chemical formula, composition, and key physicochemical properties of yellow iron oxide, supplemented with detailed experimental protocols and visualizations to support research and development activities.

Chemical Formula and Composition

Yellow iron oxide is a hydrated form of ferric oxide, with the primary chemical component being iron(III) oxide-hydroxide.[1] Its chemical formula is most accurately represented as FeO(OH) or α -FeOOH.[2] This alpha-polymorph is crystallographically identical to the mineral goethite.[2]

The composition of synthetic yellow iron oxide is characterized by a high degree of purity. While the core of the material is hydrated ferric oxide, commercial grades may contain minimal amounts of other elements. A typical compositional breakdown is provided in the table below.

Physicochemical Properties



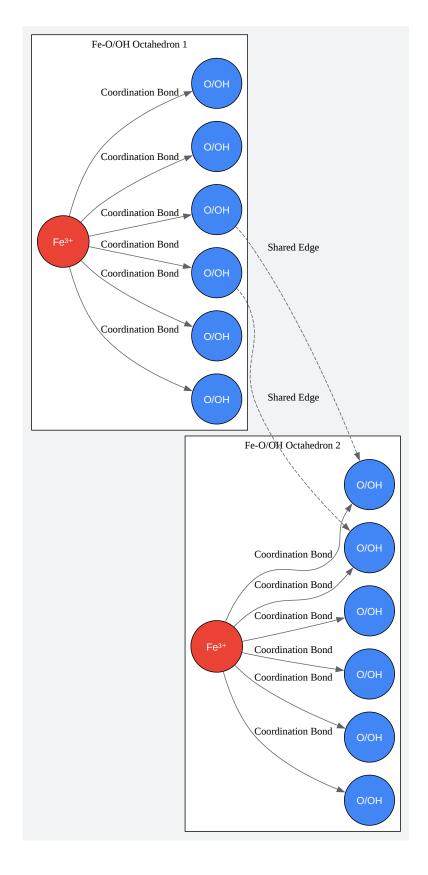
The utility of yellow iron oxide is defined by its distinct physical and chemical characteristics. These properties are summarized in the following table for easy reference and comparison.

Property	Value
Chemical Formula	FeO(OH) / α-FeOOH / Fe ₂ O ₃ ·H ₂ O[1]
Molecular Weight	177.7 g/mol [1]
Appearance	Fine yellow powder[1]
Color Index	Pigment Yellow 42 (CI 77492)[1]
Density	4.1 g/cm ³ [1]
Specific Gravity	3.3 - 4.3[2]
Mohs Hardness	5.0 - 5.5[2]
рН	3.5 - 7.0 (in a 10% aqueous slurry)[3]
Heat Stability	Stable up to ~180-200°C; dehydrates to red iron oxide (Fe ₂ O ₃) at higher temperatures.[4]
Solubility	Insoluble in water; soluble in strong acids.[1]
UV Resistance	Excellent[1]
Chemical Resistance	Resistant to alkalis and weak acids.[4]

Crystal Structure of Goethite (α-FeOOH)

The primary component of yellow iron oxide, goethite, possesses an orthorombic crystal system.[2] The structure consists of iron (Fe³⁺) ions in octahedral coordination with oxygen (O²⁻) and hydroxide (OH⁻) ions. These octahedra form double chains that run parallel to the caxis, creating a robust and stable crystalline framework.





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Goethite Crystal Structure



Experimental Protocols Synthesis of Yellow Iron Oxide via the Penniman-Zoph Process

The Penniman-Zoph process is a widely used industrial method for the production of yellow iron oxide. It involves the controlled oxidation of iron in the presence of seed crystals.

Materials:

- Iron(II) sulfate (FeSO₄)
- Sodium hydroxide (NaOH)
- Metallic iron (scrap iron)
- Goethite (α-FeOOH) seed crystals

Procedure:

- Seed Crystal Preparation:
 - Prepare a solution of iron(II) sulfate.
 - Add a solution of sodium hydroxide to precipitate ferrous hydroxide (Fe(OH)₂).
 - Introduce air or another oxidizing agent to oxidize the Fe(OH)₂ to form fine goethite seed crystals.
- · Pigment Growth:
 - Introduce the goethite seed crystals into a reactor containing a solution of iron(II) sulfate and metallic iron.
 - \circ Continuously aerate the mixture. The metallic iron dissolves to replenish the Fe²⁺ ions in the solution, which are then oxidized to Fe³⁺ and precipitate as α -FeOOH onto the seed crystals.





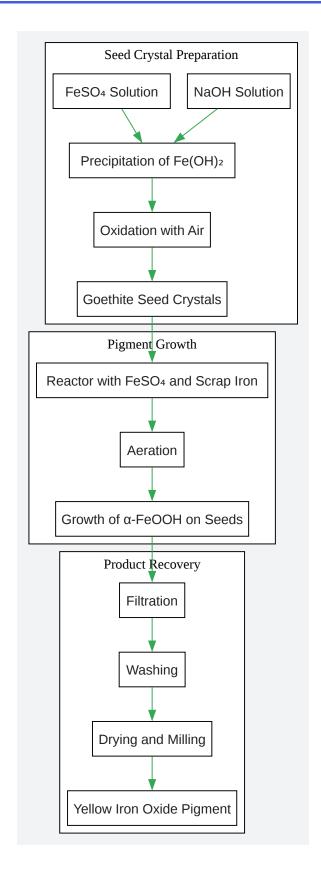


 The reaction is typically carried out in separate vessels for gassing with air and dissolving the metallic iron to control the process.[5]

• Product Recovery:

- Once the desired particle size and color are achieved, the suspension is filtered.
- The collected yellow iron oxide pigment is washed thoroughly with water to remove soluble salts.
- The final product is dried and milled to the desired particle size.





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Penniman-Zoph Process Workflow



Characterization by X-Ray Diffraction (XRD)

Objective: To confirm the crystalline phase and determine the crystallite size of the synthesized yellow iron oxide.

Instrumentation:

• X-ray diffractometer with Cu K α radiation ($\lambda = 1.5418 \text{ Å}$).

Procedure:

- Sample Preparation: A small amount of the dried yellow iron oxide powder is placed on a sample holder and flattened to create a smooth surface.
- Data Collection: The sample is scanned over a 2θ range, typically from 20° to 80°, with a step size and scan speed optimized for good resolution.
- Data Analysis:
 - \circ The resulting diffraction pattern is compared to standard diffraction patterns (e.g., from the JCPDS database) to identify the crystalline phase as goethite (α -FeOOH).
 - The crystallite size can be estimated from the broadening of the diffraction peaks using the Scherrer equation.

Characterization by Transmission Electron Microscopy (TEM)

Objective: To visualize the morphology and particle size of the yellow iron oxide nanoparticles.

Instrumentation:

Transmission Electron Microscope.

Procedure:

Sample Preparation:



- A dilute suspension of the yellow iron oxide nanoparticles is prepared in a suitable solvent (e.g., ethanol) and sonicated to ensure good dispersion.
- A drop of the suspension is placed onto a carbon-coated copper grid and allowed to dry.
- Imaging:
 - The prepared grid is loaded into the TEM.
 - Images are captured at various magnifications to observe the particle shape (typically acicular or needle-like for goethite) and size distribution.
 - High-resolution TEM (HRTEM) can be used to visualize the crystal lattice fringes.

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